

Comparative Analysis of a-Methoxy-4-methylphenazine Analogs in Antioxidant Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methoxy-4-methylphenazine

Cat. No.: B15486070

[Get Quote](#)

For Immediate Release

[City, State] – [Date] – A comprehensive guide validating the experimental results of a-Methoxy-4-methylphenazine analogs has been released, offering valuable insights for researchers, scientists, and professionals in drug development. This guide provides a detailed comparison of the antioxidant properties of a key analog, 2-methoxy-4-((4-methoxyphenylimino)methyl)phenol, against established antioxidant compounds, supported by experimental data and detailed protocols.

The guide presents a thorough analysis of the synthesis, characterization, and antioxidant efficacy of 2-methoxy-4-((4-methoxyphenylimino)methyl)phenol, a compound structurally related to a-Methoxy-4-methylphenazine. The data is benchmarked against two well-known antioxidants, Ascorbic Acid (Vitamin C) and Trolox, a water-soluble derivative of Vitamin E.

Quantitative Data Summary

The antioxidant activity of 2-methoxy-4-((4-methoxyphenylimino)methyl)phenol and the reference compounds were evaluated using the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay. The results, summarized in the table below, highlight the compound's potent antioxidant potential.

Compound	Molecular Weight (g/mol)	EC50 (ppm)
2-methoxy-4-((4-methoxyphenylimino)methyl)phenol enol	257.29	10.46[1][2]
Ascorbic Acid (Vitamin C)	176.12	~5
Trolox	250.29	~110

Experimental Protocols

A detailed methodology for the synthesis, characterization, and antioxidant activity assessment of 2-methoxy-4-((4-methoxyphenylimino)methyl)phenol is provided to ensure reproducibility of the experimental findings.

Synthesis of 2-methoxy-4-((4-methoxyphenylimino)methyl)phenol

The synthesis of the title compound is achieved through the condensation of vanillin and p-anisidine.[1]

- Materials: Vanillin, p-anisidine, water.
- Procedure: An equimolar mixture of vanillin and p-anisidine is stirred in water for 30 minutes. [1] The resulting product is then collected.
- Yield: The synthesis process boasts a high yield of 95%.[1][2]

Characterization

The synthesized compound was subjected to various analytical techniques to confirm its structure and purity.

- Physical Properties: The product is a greenish-gray solid with a melting point of 128-130 °C. It is slightly soluble in water and fully soluble in NaOH.[1]

- FTIR Spectroscopy: The presence of a characteristic imine group absorption band was observed at 1590-1591 cm^{-1} .[\[1\]](#)
- GC-MS Analysis: Gas chromatography-mass spectrometry revealed a single peak at a retention time of 44.171 minutes, with a molecular ion peak at m/z 257, confirming the molecular mass of the compound.[\[1\]](#)
- ^1H -NMR Spectroscopy: The proton nuclear magnetic resonance spectrum showed a characteristic singlet signal for the imine proton at a chemical shift of 8.42 ppm.[\[1\]](#)

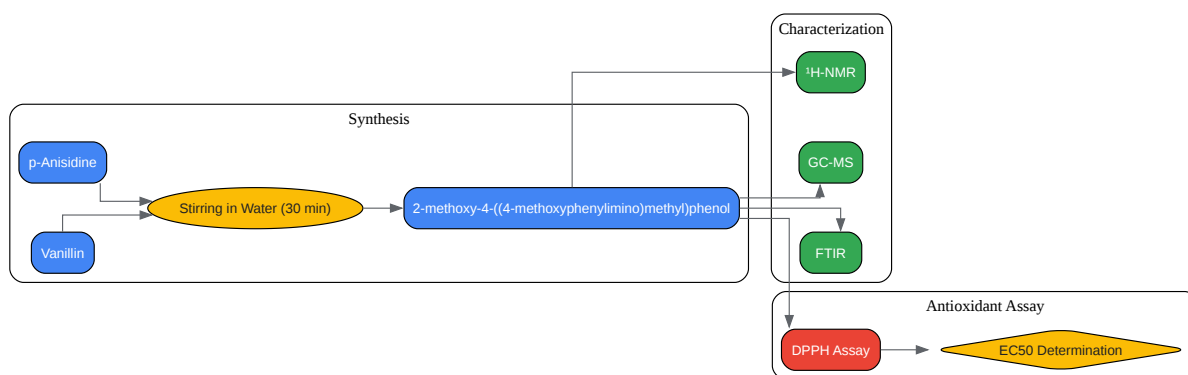
Antioxidant Activity Assay (DPPH Method)

The antioxidant capacity of the synthesized compound was determined using the DPPH radical scavenging assay.[\[2\]](#)

- Principle: This method is based on the ability of an antioxidant to donate a hydrogen atom to the stable DPPH radical, thus neutralizing it and causing a color change from purple to yellow.[\[2\]](#)
- Procedure: A solution of the test compound is mixed with a DPPH solution. The change in absorbance is measured spectrophotometrically to determine the extent of radical scavenging.
- EC50 Value: The effective concentration required to scavenge 50% of the DPPH radicals (EC50) is calculated to quantify the antioxidant activity.[\[2\]](#) An EC50 value of 10.46 ppm was determined for the Schiff base compound.[\[2\]](#)

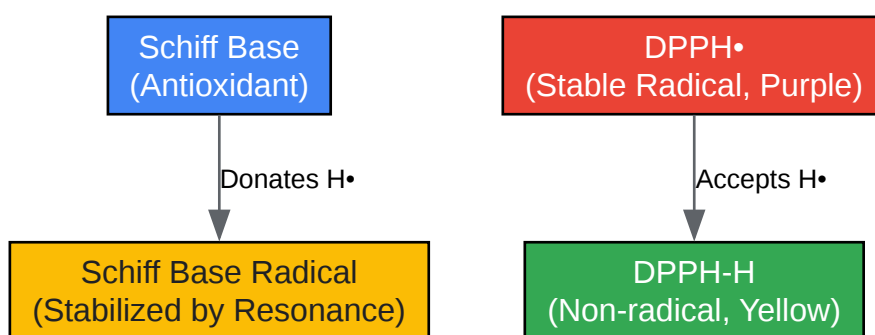
Visualizing Antioxidant Action

The following diagrams illustrate the experimental workflow and the proposed mechanism of antioxidant activity.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for synthesis, characterization, and antioxidant testing.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of DPPH radical scavenging by the Schiff base compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis, Characterization, and Antioxidant Activity of 2-methoxy-4 - ((4-methoxy phenyl imino) -methyl) phenol compounds | Atlantis Press [atlantis-press.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Comparative Analysis of a-Methoxy-4-methylphenazine Analogs in Antioxidant Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15486070#a-methoxy-4-methylphenazine-validation-of-experimental-results]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

